

Safeguarding Your Research: A Comprehensive Guide to Handling Chloroacetaldehyde

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Compound of Interest

Compound Name: Chloroacetaldehyde

Cat. No.: B151913

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For researchers, scientists, and drug development professionals, the safe handling of hazardous chemicals is paramount to both personal safety and the integrity of experimental outcomes. **Chloroacetaldehyde**, a highly reactive and toxic compound, necessitates stringent safety protocols. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure its proper handling in a laboratory setting.

Immediate Safety and Handling Protocols

Chloroacetaldehyde is a combustible liquid that is toxic if swallowed, toxic in contact with skin, and fatal if inhaled.[1][2] It can cause severe skin and eye burns and is a suspected carcinogen.[1][2] Therefore, adherence to the following personal protective equipment (PPE) and handling procedures is mandatory.

Personal Protective Equipment (PPE):

All personnel handling **Chloroacetaldehyde** must use the following PPE:

- **Respiratory Protection:** A government-approved respirator is required.[1] For situations with potential exposure above 45 ppm, a NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode is necessary.[3]
- **Hand Protection:** Wear compatible chemical-resistant gloves.[1] While specific breakthrough times are not readily available, heavy rubber gloves are recommended for spill cleanup.[1] It

is crucial to consult with safety equipment suppliers for the most protective glove material for your specific operations.[3]

- Eye Protection: Chemical safety goggles are mandatory.[1]
- Face Protection: An 8-inch minimum faceshield should be used in conjunction with goggles. [1]
- Protective Clothing: Wear protective clothing to prevent skin contact.[3][4][5] This includes suits, gloves, footwear, and headgear that should be clean and available daily.[3]

Engineering Controls:

- Chemical Fume Hood: All work with **Chloroacetaldehyde** must be conducted in a chemical fume hood.[1]
- Safety Shower and Eye Wash: A safety shower and eye bath must be readily accessible in the immediate work area.[1][3]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure all required PPE is inspected and properly donned before handling.
 - Verify that the chemical fume hood is functioning correctly.
 - Have spill cleanup materials readily available.
 - Confirm the location and operational status of the nearest safety shower and eyewash station.
- Handling:
 - Avoid breathing vapors.[1]
 - Prevent all contact with eyes, skin, and clothing.[1]
 - Ground and bond containers when transferring material to prevent static discharge.[6]

- Use spark-proof tools and explosion-proof equipment.[6]
- Keep containers tightly closed when not in use.[1][6]
- Storage:
 - Store in a cool, dry, well-ventilated area.[3][6]
 - Keep containers tightly sealed.[3][6]
 - Store away from heat, sparks, and open flames.[1][6]
 - **Chloroacetaldehyde** is incompatible with oxidizing agents (such as perchlorates, peroxides, and nitrates) and strong acids (such as hydrochloric, sulfuric, and nitric).[3]
Store these chemicals separately.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety data for **Chloroacetaldehyde**.

Property	Value
OSHA PEL (Ceiling)	1 ppm (3 mg/m ³)[7][8]
NIOSH REL (Ceiling)	1 ppm (3 mg/m ³)[8]
IDLH	45 ppm[3]
Flash Point	62 °C / 143.6 °F (45% Aqueous Solution)[2]
Boiling Point	80 - 100 °C / 176 - 212 °F[2]
Vapor Pressure	23 hPa @ 20 °C[2]
Water Solubility	Miscible[2]

Disposal Plan

Proper disposal of **Chloroacetaldehyde** and contaminated materials is critical to prevent environmental contamination and ensure safety.

- Waste Characterization: **Chloroacetaldehyde** is considered a hazardous waste.[3]
- Containerization: Collect waste in sealed, properly labeled containers.[4]
- Disposal Procedure:
 - Do not dispose of **Chloroacetaldehyde** down the drain.
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for specific disposal instructions.[3]
 - Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[9]
 - Empty containers may retain product residue and should be handled as hazardous waste.
[6]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Spill or Leak:

- Evacuate: Immediately evacuate the area of all personnel not wearing appropriate protective equipment.[1][3]
- Isolate: Remove all sources of ignition.[3][7]
- Contain: For small spills, absorb the material with sand or another non-combustible absorbent material and place it in a closed container for disposal.[1][7]
- Ventilate: Ventilate the area of the spill.[3]
- Clean-up: After the material has been removed, wash the spill site.[1]

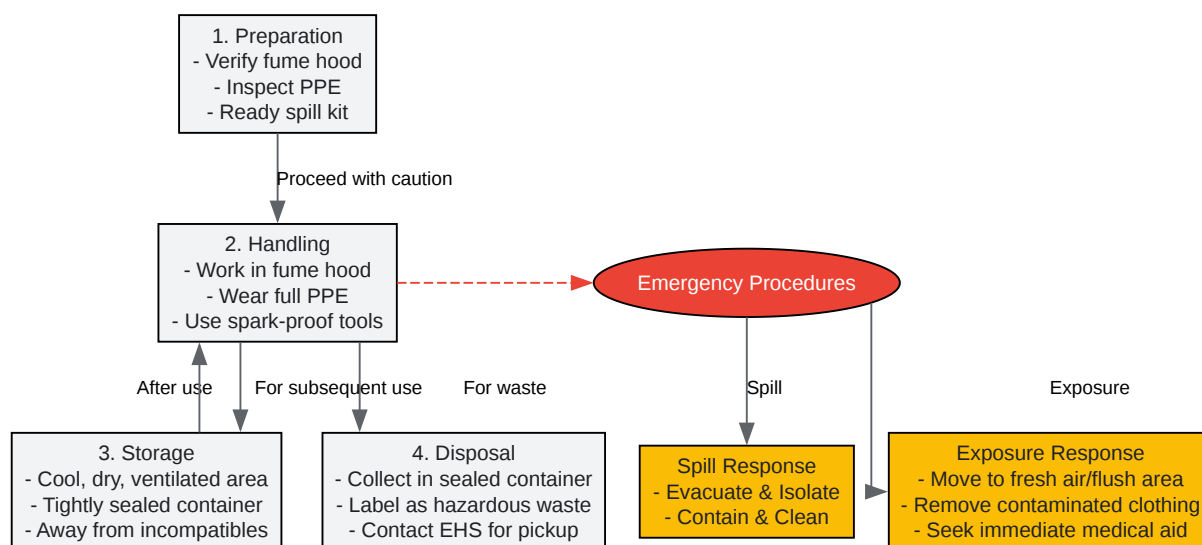
Exposure:

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical

attention.[1][10]

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[1][10] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 30 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.[3]
- Ingestion: If the person is conscious, wash out their mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][4]

Safe Handling Workflow for Chloroacetaldehyde



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Caption: Workflow for the safe handling of **Chloroacetaldehyde**.

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